

Executive Summary: Immediate Disposal Classification

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Compound of Interest

Compound Name: *Boc-Cis-Hyp-OBzl*

CAS No.: 132622-90-3

Cat. No.: B3097972

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- Chemical Class: Protected Amino Acid / Organic Ester.[1][2]
- Waste Stream: Non-Halogenated Organic Waste (unless dissolved in halogenated solvents like DCM).[1]
- RCRA Status: Not P-listed or U-listed acute hazardous waste, but must be managed as regulated chemical waste.[1][3]
- Primary Hazard: Irritant (Skin/Eye/Respiratory).[1] Combustible solid.
- Disposal Method: High-temperature incineration via a licensed waste management contractor.[1][3] DO NOT dispose of down the drain or in municipal trash.[1][4]

Chemical Profile & Hazard Identification

Understanding the chemical nature of the substance is the first step in safe disposal.[1]

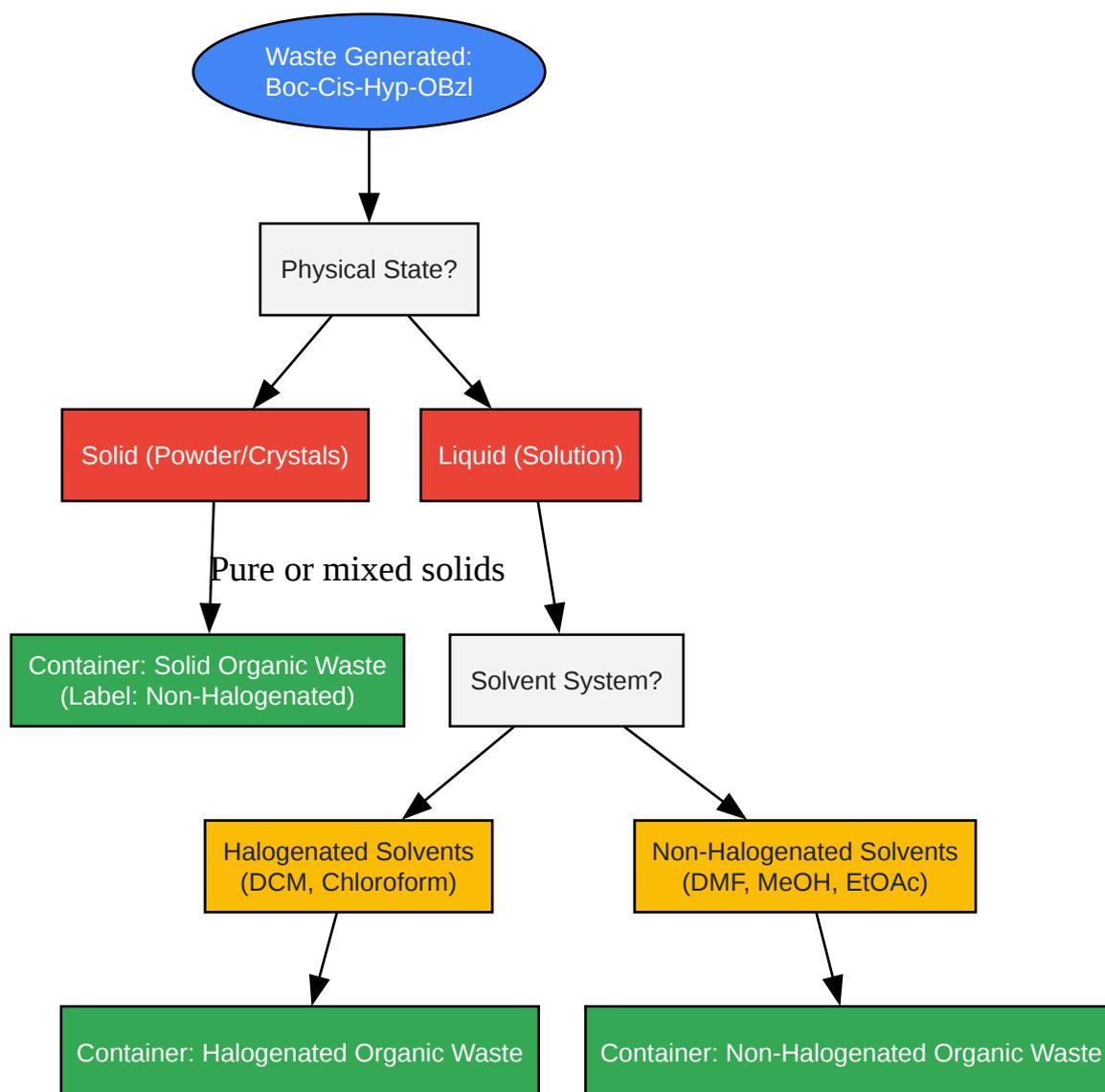
Property	Description
Chemical Name	N-tert-Butoxycarbonyl-cis-4-hydroxy-L-proline benzyl ester
Abbreviation	Boc-Cis-Hyp-OBzl
Functional Groups	Carbamate (Boc), Benzyl Ester (OBzl), Secondary Alcohol (Hyp)
Physical State	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate, DMF); poorly soluble in water.[1][3]
GHS Classification	Warning H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).
Stability	Stable under normal conditions.[1] Hygroscopic. Avoid strong acids (removes Boc group) and strong bases (hydrolyzes ester).[1]



Expert Insight: While the compound itself is stable, the "Boc" group is acid-labile, releasing isobutylene gas and CO₂ upon contact with strong acids (e.g., TFA, HCl). Never dispose of this solid in a waste container containing concentrated acidic waste to prevent pressure buildup.[1]

Waste Segregation & Decision Logic

Proper segregation prevents dangerous chemical reactions in waste drums.[1] Use the following logic to determine the correct waste stream.



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Figure 1: Decision tree for segregating **Boc-Cis-Hyp-OBzl** waste based on physical state and solvent composition.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Solid Waste (Expired or Excess Powder)

Objective: Safe containment of solid chemical for incineration.[1]

- PPE Required: Nitrile gloves, safety goggles, lab coat, N95 dust mask (if handling large quantities outside a hood).
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar labeled "Hazardous Waste - Solid Organic."^{[1][3]}
- Transfer:
 - Work inside a chemical fume hood to prevent inhalation of dust.^{[1][4]}
 - Transfer the powder carefully into the waste container.^[1]
 - Do not mix with oxidizers (e.g., nitrates, perchlorates) or active metals.
- Labeling:
 - Affix a hazardous waste tag.^[1]
 - List constituents: "**Boc-Cis-Hyp-OBzl**, 100%".^{[1][3]}
 - Check hazards: "Irritant", "Toxic".^[1]
- Storage: Cap tightly. Store in the satellite accumulation area (SAA) until pickup.^[1]

Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Rinsate)

Objective: Segregation based on solvent compatibility.

- Identify Solvent:
 - If DCM (Dichloromethane) was used: Dispose in Halogenated Waste stream.^[1]
 - If DMF, Methanol, Ethyl Acetate were used: Dispose in Non-Halogenated Waste stream.
- Neutralization (If applicable):

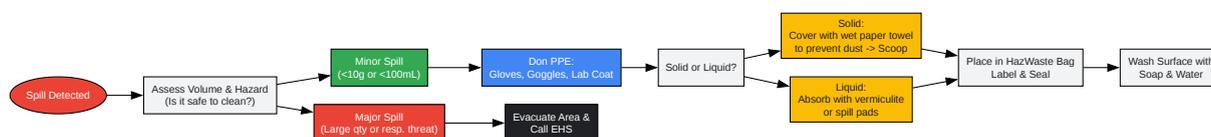
- If the solution contains unquenched reagents (e.g., coupling agents like EDC/DIC), quench them first according to their specific protocols before adding to the waste drum.
- Note: **Boc-Cis-Hyp-OBzl** itself requires no quenching.[1][3]
- Transfer:
 - Pour into the appropriate carboy (usually 20L HDPE).[1]
 - Use a funnel to prevent spills.[1]
 - Leave at least 10% headspace in the container to allow for expansion.[1]

Scenario C: Empty Containers

- Triple Rinse: Rinse the empty original bottle three times with a compatible solvent (e.g., acetone or ethanol).[1]
- Dispose of Rinsate: Pour the rinsate into the Non-Halogenated Organic Waste container.
- Deface Label: Cross out the chemical name and hazard warnings on the bottle.[1]
- Discard: Place the clean, dry bottle in the glass recycling or trash, depending on institutional policy.

Spill Management Protocol

In the event of a spill, rapid containment prevents exposure and contamination.



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Figure 2: Operational workflow for managing minor vs. major spills of **Boc-Cis-Hyp-OBzl**.

Cleanup Kit Requirements:

- Absorbent: Vermiculite, sand, or commercial spill pads.
- Neutralizer: Not required (compound is neutral), but soapy water is effective for surface cleaning.
- Tools: Plastic scoop/dustpan (spark-proof preferred).

Regulatory & Compliance Data

Regulation	Classification	Code/Note
US EPA (RCRA)	Hazardous Waste	Not P/U listed.[1][3] Characteristic: Ignitable (if in solvent) or Toxic (based on TCLP if applicable, though rare for this specific compound).[1] Dispose as "Non-regulated chemical waste" if pure, but most institutions default to Hazardous Organic Waste.[1]
DOT (Transport)	Not Regulated	Generally not regulated as dangerous goods for ground transport unless in solution with flammable solvents.[1]
TSCA	Listed/Exempt	Often used for R&D purposes (TSCA R&D Exemption applies).[1]

References

- Sigma-Aldrich. (n.d.).[3] Safety Data Sheet: N-Boc-cis-4-hydroxy-L-proline. Retrieved from [1][3]

- Thermo Fisher Scientific. (n.d.).^[1] Handling and Disposal of Peptide Synthesis Reagents. Retrieved from ^[3]
- Princeton University EHS. (2023). Laboratory Waste Disposal Guide. Retrieved from ^[3]
- PubChem. (n.d.).^[1] Compound Summary: N-(tert-Butoxycarbonyl)-4-hydroxyproline esters. ^[1]^[3] Retrieved from ^[3]

(Note: Always consult the specific SDS provided by your chemical supplier (e.g., Bachem, Novabiochem, Sigma) as impurities or specific crystalline forms may alter safety data slightly.)

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